

Essential Guide to the Proper Disposal of Apigenin 5-O-neohesperidoside

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Compound of Interest

Compound Name: Apigenin 5-O-neohesperidoside

Cat. No.: B1153349

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **Apigenin 5-O-neohesperidoside** are not readily available, the following procedures are based on the safety data for the closely related compound, Apigenin, and general laboratory chemical waste guidelines. This guide provides a direct, step-by-step operational plan for its disposal.

Immediate Safety and Handling Protocols

Before beginning any disposal process, it is imperative to handle **Apigenin 5-O-neohesperidoside** with appropriate personal protective equipment (PPE). Based on safety data sheets for Apigenin, this compound is classified as a skin and eye irritant and may cause respiratory irritation^{[1][2][3][4]}.

Key Experimental Protocols for Safe Handling:

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation^{[2][3]}.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side protection^[1].
 - Hand Protection: Use chemical-resistant gloves tested according to EN 374^[1].

- Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact[2][3].
- Hygiene Measures: Wash hands thoroughly after handling the compound and before breaks[1][3]. Keep away from food and drink[1].

Step-by-Step Disposal Procedure

This material and its container must be disposed of as hazardous waste[1]. Do not allow the product to enter drains or waterways[1][4].

- Waste Identification and Collection:
 - Treat all unused **Apigenin 5-O-neohesperidoside** and any materials contaminated with it (e.g., filter paper, gloves, vials) as hazardous chemical waste[5][6].
 - Collect the waste in a designated, compatible, and properly sealed container[5][6][7]. The original container is often the best choice for storing the waste[5].
- Labeling:
 - Clearly label the waste container with a hazardous waste tag as soon as waste accumulation begins[5][7]. The label should identify the contents as "Hazardous Waste" and include the chemical name "**Apigenin 5-O-neohesperidoside**".
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials[2][6].
 - Utilize secondary containment to prevent spills[7].
 - Recommended storage temperature for Apigenin is between 15-25°C, though some suppliers recommend -20°C for long-term stability[1][3][4].
- Disposal:

- Dispose of the contents and container in accordance with local, regional, and national regulations[1][2].
- Contact your institution's Environmental Health and Safety (EHS) or a licensed hazardous waste disposal company to arrange for pickup and final disposal[8]. The final disposal method is often incineration[6].
- Empty Container Disposal:
 - If the container is completely empty, it may be possible to dispose of it as regular trash after triple-rinsing with a suitable solvent[5][8].
 - The rinseate (the solvent used for rinsing) must be collected and disposed of as hazardous waste[5].
 - After rinsing, all chemical labels on the container should be defaced or removed before disposal[5].

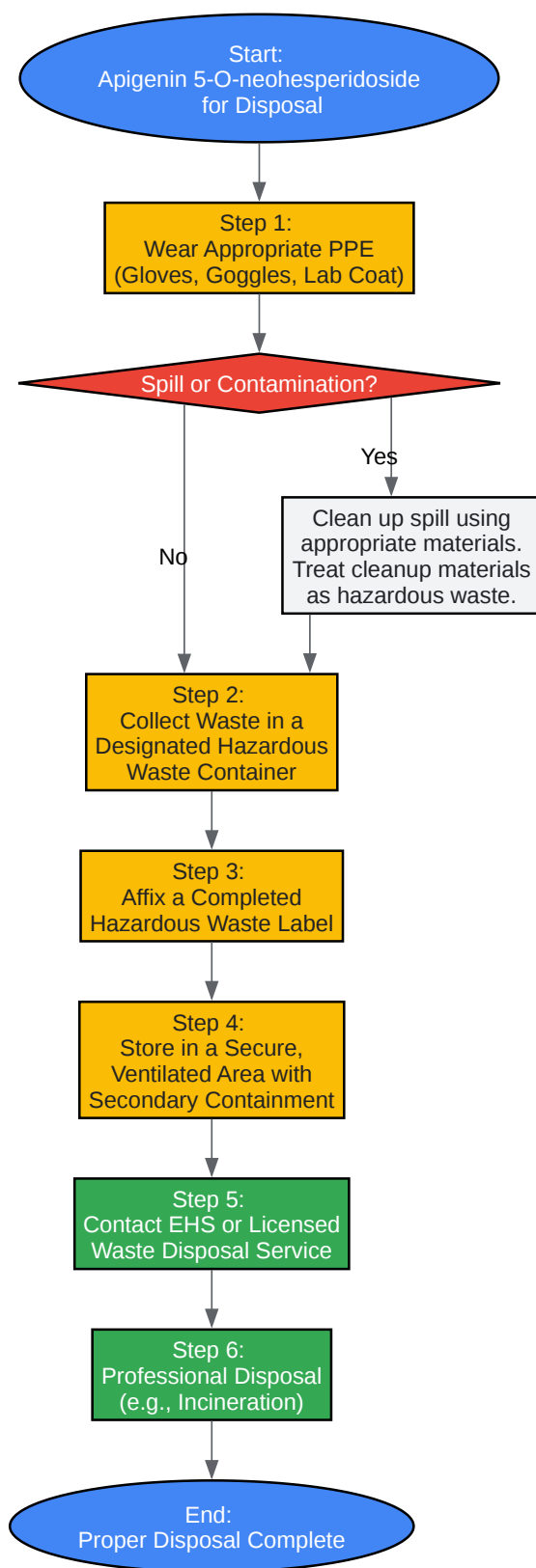
Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for Apigenin, which can be used as a reference for handling **Apigenin 5-O-neohesperidoside**.

Parameter	Value/Information	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2][3][4]
GHS Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338, P501	[2][4]
Recommended Storage Temp.	15 – 25 °C or -20 °C	[1][3][4]
Theoretical Oxygen Demand	1,776 mg/mg	[1]
Theoretical Carbon Dioxide	2,443 mg/mg	[1]
Log KOW (Octanol/Water)	3.02	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Apigenin 5-O-neohesperidoside**.



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Caption: Disposal workflow for **Apigenin 5-O-neohesperidoside**.

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References

- 1. carlroth.com [carlroth.com]
- 2. echemi.com [echemi.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. chemicalbook.com [chemicalbook.com]
- 5. vumc.org [vumc.org]
- 6. documents.uow.edu.au [documents.uow.edu.au]
- 7. ehs.stanford.edu [ehs.stanford.edu]
- 8. otago.ac.nz [otago.ac.nz]
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